

# Emergence of Multi-Drug Resistant Dermatophyte Strain L-6424 Poses New Clinical Challenges

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## Compound of Interest

Compound Name: L-6424

Cat. No.: B1673795

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Researchers have identified a multi-drug resistant strain of *Trichophyton rubrum*, designated **L-6424**, which exhibits significant resistance to common antifungal agents, including terbinafine and itraconazole. This discovery, detailed in a recent study, highlights the evolving challenge of antifungal resistance and the urgent need for alternative therapeutic strategies.

The **L-6424** strain was isolated from a patient in China with extensive and recurrent dermatophytosis. The study reveals the genetic and molecular underpinnings of its resistance, providing crucial insights for the drug development community. This guide offers a comparative overview of the efficacy of terbinafine and itraconazole against the **L-6424** strain versus a susceptible reference strain, supported by experimental data and methodologies.

## Comparative Efficacy of Antifungal Agents

The resistance of the **L-6424** strain to standard antifungal therapies was quantified by determining the Minimum Inhibitory Concentration (MIC) values. The MIC is the lowest concentration of an antimicrobial drug that will inhibit the visible growth of a microorganism after overnight incubation. A significantly higher MIC value for the **L-6424** strain compared to the reference strain indicates resistance.

Compound	L-6424 Strain MIC (mg/L)	Reference Strain MIC (mg/L)	Fold Increase in Resistance
Terbinafine	2	≤0.002	>1000
Itraconazole	0.5	Not specified	-
Amorolfine	0.5	Not specified	-
Fluconazole	Resistant	Not specified	-

Data sourced from a study on the multi-drug resistant *T. rubrum* strain **L-6424**.[\[1\]](#)

## Molecular Basis of Resistance

Genetic analysis of the **L-6424** strain identified key mutations responsible for its drug resistance. These mutations alter the drug targets, reducing the efficacy of the antifungal agents.

### Terbinafine Resistance

Terbinafine targets the enzyme squalene epoxidase (SQLE), which is crucial for ergosterol biosynthesis in fungi. The **L-6424** strain was found to possess multiple mutations in the SQLE gene, including F397L, H440Y, and a novel mutation, V105M.[\[1\]](#) These mutations are known to be associated with terbinafine resistance.

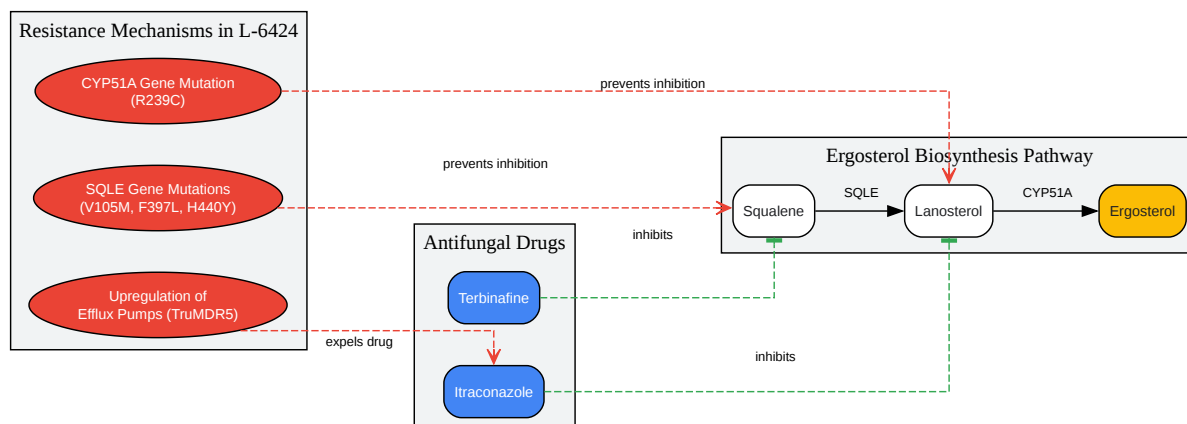
### Azole Resistance

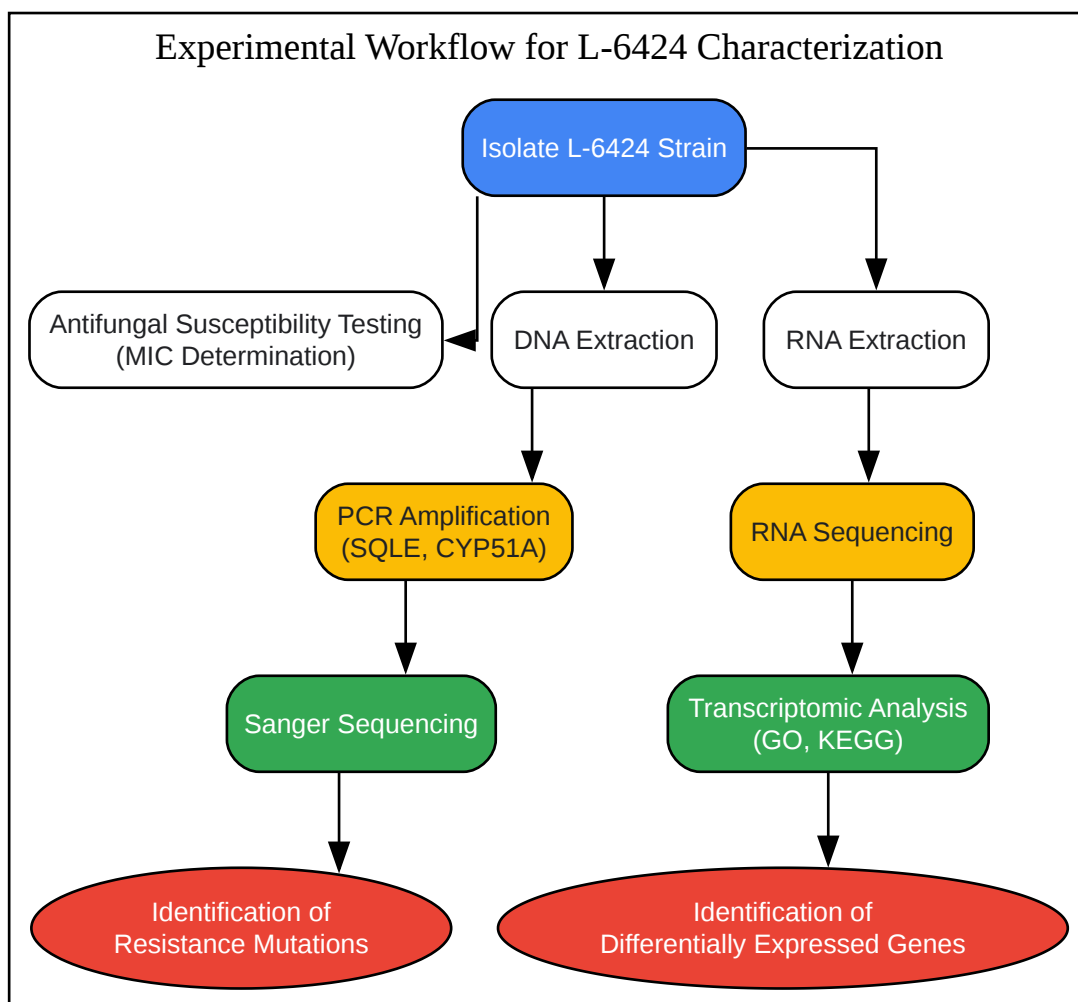
Resistance to azole antifungals, such as itraconazole, is often linked to mutations in the CYP51A gene, which encodes a key enzyme in the ergosterol biosynthesis pathway. The **L-6424** strain exhibited a mutation (R239C) in this gene, likely contributing to its resistance to itraconazole.[\[1\]](#)

Furthermore, transcriptomic analysis revealed the upregulation of genes associated with drug resistance, including CYP51A and genes encoding ABC transporters like TruMDR5 and TERG\_08139.[\[1\]](#) These transporters can actively pump antifungal drugs out of the fungal cell, further reducing their efficacy.

## Signaling Pathway of Antifungal Action and Resistance

The following diagram illustrates the mechanism of action of terbinafine and itraconazole and the points at which resistance occurs in the **L-6424** strain.





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## References

- 1. [ÖĐ¹úÊ×¹·ÖÀë³õ¶àÖØ¿¹Öæ¾úÖ©îîÄÍÖ©µÄ°îÉ«Ã«Ñ¢¾ú¼°ÆäÐÂÄÍÄÍÖ©»úÖÆ - Éúîî´](https://ebiotrade.com) [ebiotrade.com]
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